

Application Notes and Protocols for the Experimental Use of CP-628006

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Compound of Interest

Compound Name: CP-628006

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A Novel CFTR Potentiator for Cystic Fibrosis Research

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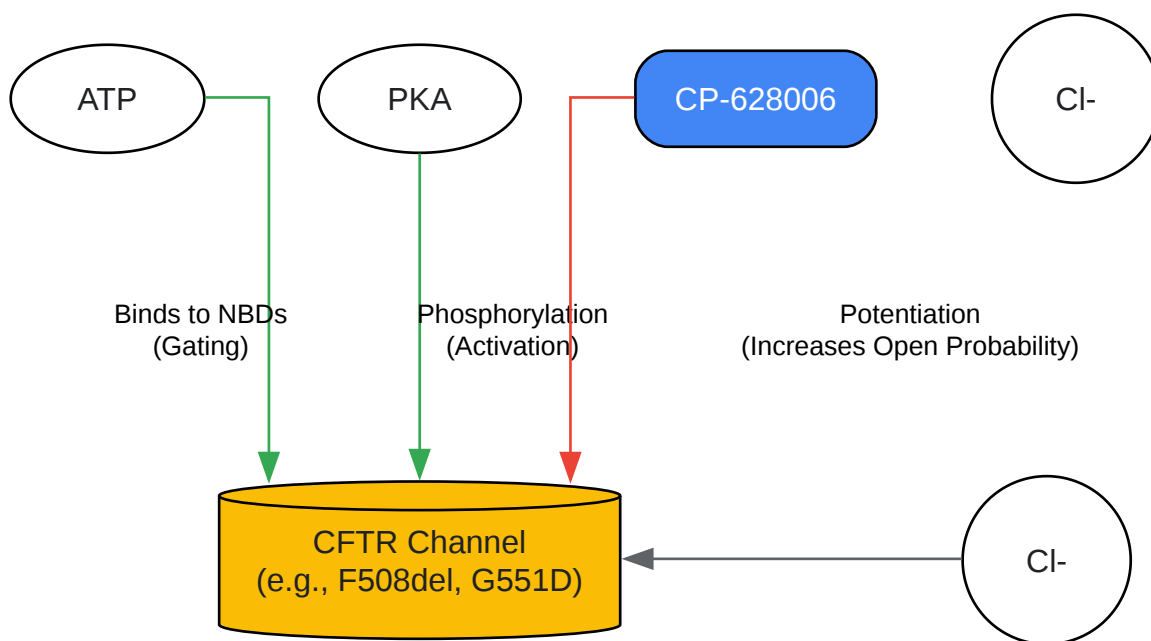
Introduction

CP-628006 is a small molecule potentiator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein, the chloride and bicarbonate channel that is defective in cystic fibrosis (CF).[1][2] Developed to enhance the function of CFTR channels present at the cell surface, **CP-628006** offers a distinct mechanism of action compared to other well-characterized potentiators like ivacaftor.[1][2][3] These application notes provide an overview of **CP-628006**, its mechanism of action, and detailed protocols for its use in in-vitro research models of cystic fibrosis.

Mechanism of Action

CP-628006 directly interacts with the CFTR protein to increase the probability of the channel being in an open state, thereby augmenting ion transport across the epithelial membrane.[1][2] Unlike the ATP-independent action of ivacaftor on the G551D-CFTR mutant, **CP-628006**'s

potentiation of this mutant is ATP-dependent, suggesting a different binding site or allosteric effect.[1][2] Specifically, **CP-628006** has been shown to increase the affinity and efficacy of ATP-dependent gating for the F508del-CFTR mutant.[1] It enhances the frequency and duration of channel openings for wild-type, F508del-CFTR, and G551D-CFTR.[1]



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Figure 1: Proposed mechanism of **CP-628006** action on the CFTR channel.

Data Presentation

The following tables summarize the quantitative data for **CP-628006** in comparison to ivacaftor from various experimental systems.

Table 1: Potency (EC50) of **CP-628006** and Ivacaftor on F508del- and G551D-CFTR

Cell Line/System	CFTR Mutant	Compound	EC50 (μM)
FRT Cells (YFP Quenching)	F508del-V470	CP-628006	~1
Ivacaftor	~0.01		
FRT Epithelia (Apical Cl ⁻ Current)	F508del-M470	CP-628006	~0.1
Ivacaftor	~0.001		
G551D	CP-628006	~0.3	
Ivacaftor	~0.003		
Human Bronchial Epithelia (Isc)	F508del/F508del	CP-628006	~0.03
Ivacaftor	~0.002		
F508del/G551D	CP-628006	~0.02	
Ivacaftor	~0.001		

Data synthesized from Liu J, et al. Br J Pharmacol. 2021.[\[1\]](#)[\[2\]](#)

Table 2: Efficacy of **CP-628006** and Ivacaftor

Assay	CFTR Variant	CP-628006 Efficacy	Ivacaftor Efficacy
Single Channel (Po(app) max)	G551D	0.30	Not ATP-dependent
Single Channel (Po)	Wild-type	> Ivacaftor	-
Polarized Epithelia	F508del & G551D	Lower than Ivacaftor	Higher than CP-628006
Single Cells	F508del & G551D	Similar to Ivacaftor	Similar to CP-628006

Po(app) max: maximal apparent open probability. Data from Liu J, et al. Br J Pharmacol. 2021. [1][2]

Experimental Protocols

Protocol 1: YFP-Based High-Throughput Screening for CFTR Activity

This protocol is adapted from methods used to assess CFTR-mediated halide transport in a high-throughput format.

Materials:

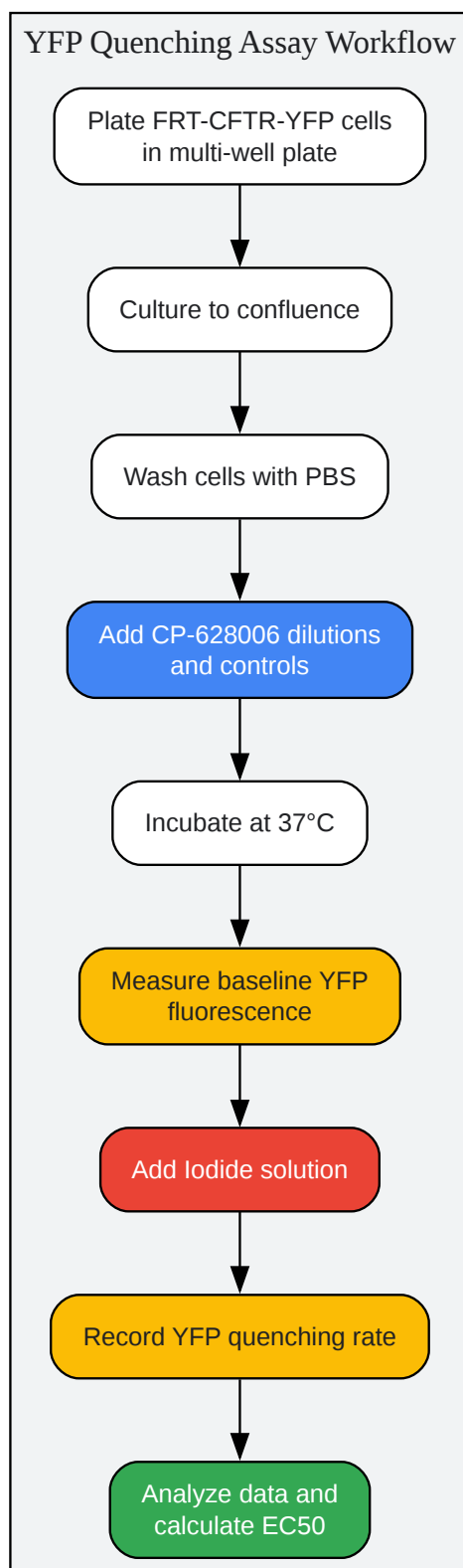
- Fischer Rat Thyroid (FRT) cells co-expressing a CFTR mutant (e.g., F508del-V470-CFTR) and a halide-sensitive Yellow Fluorescent Protein (YFP).
- Cell culture medium (e.g., Coon's modified Ham's F-12) with appropriate supplements.
- Phosphate-buffered saline (PBS).
- Stimulation solution: PBS containing 10 μ M Forskolin and 50 μ M Genistein.
- **CP-628006** stock solution (e.g., 10 mM in DMSO).
- Iodide solution: PBS with 10 mM NaI replacing 10 mM NaCl.
- Fluorescence plate reader.

Procedure:

- Cell Plating: Plate the FRT-CFTR-YFP cells in 96-well or 384-well black, clear-bottom plates and culture to confluence.
- Compound Preparation: Prepare serial dilutions of **CP-628006** in PBS. Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., Ivacaftor).
- Assay: a. Wash the cell plates twice with PBS. b. Add the diluted **CP-628006** or control compounds to the wells and incubate for a specified time (e.g., 15-30 minutes) at 37°C. c.

Place the plate in a fluorescence plate reader and begin recording the YFP fluorescence. d. After a baseline reading, add the iodide solution to all wells. e. Continue to monitor the rate of YFP fluorescence quenching, which is proportional to the rate of iodide influx through active CFTR channels.

- Data Analysis: Calculate the initial rate of fluorescence decay for each well. Normalize the data to the vehicle control (0% activity) and a maximal stimulation control (100% activity). Plot the concentration-response curve to determine the EC50.



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Figure 2: Workflow for the YFP-based CFTR activity assay.

Protocol 2: Ussing Chamber Electrophysiology on Polarized Epithelial Cells

This protocol measures ion transport across polarized epithelial monolayers, such as FRT cells expressing CFTR or primary human bronchial epithelial (hBE) cells.

Materials:

- Polarized epithelial cell monolayers grown on permeable supports (e.g., Snapwell™ or Transwell®).
- Ussing chamber system.
- Ringer's solution.
- Amiloride (to block epithelial sodium channels).
- Forskolin (to activate adenylyl cyclase and increase cAMP).
- **CP-628006** stock solution.
- CFTRinh-172 (to inhibit CFTR-mediated currents).

Procedure:

- **Chamber Setup:** Mount the permeable support with the cell monolayer in the Ussing chamber. Fill both the apical and basolateral chambers with Ringer's solution pre-warmed to 37°C and bubbled with 95% O₂/5% CO₂.
- **Basal Current Measurement:** Clamp the voltage to 0 mV and measure the short-circuit current (I_{sc}).
- **ENaC Inhibition:** Add amiloride (e.g., 100 µM) to the apical chamber to inhibit the epithelial sodium channel (ENaC) and isolate the CFTR-dependent current.
- **CFTR Activation:** Add a CFTR agonist like forskolin (e.g., 10 µM) to the basolateral side to activate CFTR.

- **Potentiator Addition:** Once a stable forskolin-stimulated Isc is achieved, add cumulative concentrations of **CP-628006** to the apical chamber. Record the change in Isc after each addition.
- **CFTR Inhibition:** At the end of the experiment, add CFTRinh-172 (e.g., 20 μ M) to the apical chamber to confirm that the measured current is CFTR-specific.
- **Data Analysis:** Calculate the increase in Isc in response to **CP-628006**. Plot the concentration-response relationship to determine EC50 and maximal efficacy.

Protocol 3: Excised Inside-Out Patch Clamp for Single-Channel Recording

This advanced technique allows for the direct measurement of the activity of individual CFTR channels.

Materials:

- HEK293 cells expressing the CFTR variant of interest.
- Patch-clamp rig with amplifier and data acquisition system.
- Borosilicate glass pipettes.
- Intracellular and extracellular solutions.
- ATP and Protein Kinase A (PKA) catalytic subunit.
- **CP-628006.**

Procedure:

- **Cell Preparation:** Culture cells to an appropriate density for patch-clamping.
- **Pipette Preparation:** Pull and fire-polish glass pipettes to a resistance of 3-5 M Ω when filled with the pipette solution.

- Patch Formation: Form a high-resistance ($>1\text{ G}\Omega$) seal between the pipette and the cell membrane (cell-attached configuration).
- Patch Excision: Excise the patch of membrane to achieve the inside-out configuration, exposing the intracellular face of the membrane to the bath solution.
- Channel Activation: Perfuse the patch with an intracellular solution containing ATP (e.g., 1 mM) and the catalytic subunit of PKA (e.g., 75 nM) to activate CFTR channels.
- Potentiator Application: Acutely apply different concentrations of **CP-628006** to the bath solution and record single-channel currents.
- Data Analysis: Analyze the recordings to determine the channel open probability (P_o), open time, and closed time. This provides direct insight into the gating mechanism.^[1]

Safety and Handling

CP-628006 is for research use only. Standard laboratory safety precautions should be followed. It is recommended to handle the compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Consult the Safety Data Sheet (SDS) for detailed information on handling and disposal.

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References

- 1. A small molecule CFTR potentiator restores ATP-dependent channel gating to the cystic fibrosis mutant G551D-CFTR - PubMed [pubmed.ncbi.nlm.nih.gov]
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